

Key Intermediates for Pyrazolo[1,5-a]pyrazine Kinase Inhibitors

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Compound of Interest

Compound Name: 7-iodopyrazolo[1,5-a]pyrazin-4-amine

CAS No.: 2648965-97-1

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Executive Summary: The Scaffold Advantage

The pyrazolo[1,5-a]pyrazine core is a fused 5,6-bicyclic system serving as a bioisostere for the purine ring of ATP. In medicinal chemistry, it is increasingly utilized to overcome resistance mechanisms associated with traditional scaffolds (e.g., indazoles, quinolines) in targets like JAK, RET, and CK2.

Its primary advantage lies in the N4-nitrogen and C4-substituent vectors, which typically engage the kinase hinge region, while the C2 and C6 positions allow for vector-growing into the solvent-exposed front or the hydrophobic back-pocket (gatekeeper region).

Retrosynthetic Analysis & Core Construction

To access diverse chemical space, two primary retrosynthetic disconnections are employed. The choice depends on the desired substitution pattern at C2 and C6.

Strategy A: The Pyrazole-5-Carboxylate Cyclization (Scalable)

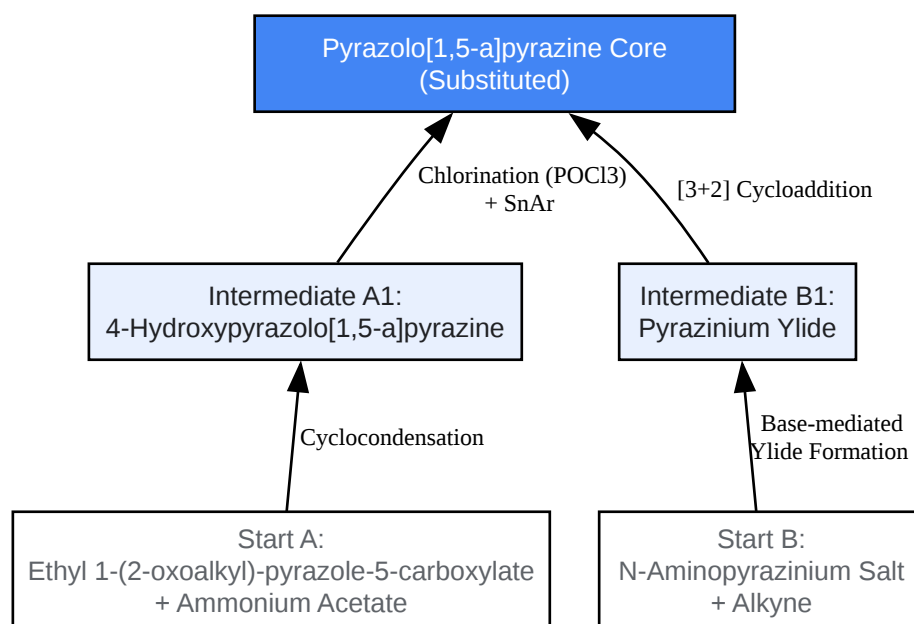
This route is preferred for generating 4-functionalized cores (e.g., 4-chloro, 4-amino) suitable for late-stage diversification via S_NAr.

- Disconnection: C4–N5 and C6–N1 bonds.
- Key Intermediate: Ethyl 1-(2-oxoalkyl)-1H-pyrazole-5-carboxylate.
- Mechanism: Double condensation of a 1,5-bifunctional pyrazole with an ammonia source or primary amine.

Strategy B: The [3+2] Cycloaddition (Diversity-Oriented)

This route constructs the pyrazole ring onto the pyrazine, allowing for rapid modification of the 5-membered ring.

- Disconnection: N1–C2 and C3–C3a bonds.
- Key Intermediate:
-aminopyrazinium salts.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Mechanism: 1,3-Dipolar cycloaddition of
-aminopyrazinium ylides with alkynes.



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Figure 1. Retrosynthetic connectivity map for the pyrazolo[1,5-a]pyrazine scaffold.

Key Intermediates & Experimental Protocols

Intermediate I: 4-Chloropyrazolo[1,5-a]pyrazine

This is the "workhorse" intermediate. The chlorine atom at C4 is highly activated for nucleophilic aromatic substitution (S_NAr) with amines (hinge binders).

Synthesis Workflow

- **Alkylation:** React Ethyl 1H-pyrazole-5-carboxylate with a -haloketone (e.g., chloroacetone or phenacyl bromide) to install the N1-sidechain.
- **Cyclization:** Treat the alkylated product with ammonium acetate in acetic acid (or methanol/ammonia) to close the pyrazine ring, yielding the 4-hydroxy (or 4-oxo) intermediate.
- **Aromatization/Chlorination:** Reflux with phosphorus oxychloride () to generate the 4-chloro derivative.

Table 1: Optimization of Chlorination Conditions

Reagent	Solvent	Temp (°C)	Yield	Notes
	Neat	100	65-75%	Standard; requires careful quenching.
/	Neat	110	80-85%	accelerates reaction; higher purity.
/ DMF	Toluene	80	40%	Incomplete conversion; not recommended.

Experimental Protocol (Self-Validating)

- Step 1 (Cyclization): Dissolve ethyl 1-(2-oxopropyl)-1H-pyrazole-5-carboxylate (1.0 eq) in glacial acetic acid. Add (5.0 eq). Heat to 120°C for 4 hours. Validation: Monitor disappearance of ester carbonyl stretch () and appearance of amide/lactam signals via IR/LCMS.
- Step 2 (Chlorination): Suspend the dried 4-hydroxy intermediate in (10 vol). Add -dimethylaniline (1.0 eq) as a catalyst. Reflux for 3 hours. Evaporate volatiles, quench with ice-water, and extract with DCM. Validation: A shift in HPLC retention time (more non-polar) and distinct isotope pattern (3:1 ratio) in MS confirms product.

Intermediate II: Ethyl 6-bromo-pyrazolo[1,5-a]pyrazine-2-carboxylate

For dual-functionalization (e.g., introducing a gatekeeper residue at C6 and a solubilizing group at C2), this intermediate is essential.

- **Origin:** Synthesized via the [3+2] cycloaddition of
-amino-3,5-dibromopyrazinium salts with ethyl propiolate.
- **Utility:** The C6-bromide allows for Suzuki-Miyaura coupling, while the C2-ester can be converted to amides.

Functionalization Strategies for Kinase Selectivity[1] [5]

Hinge Region Targeting (C4 Position)

The C4 position is critical for ATP-competitive inhibition.

- **Reagent:** Primary or secondary amines (e.g., aniline derivatives, piperazines).
- **Conditions:**

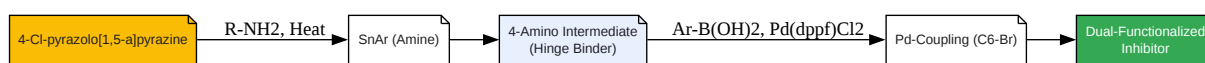
,

or

, 80°C.
- **Insight:** The bridgehead nitrogen (N1) exerts an electron-withdrawing effect, making C4 highly electrophilic. Acid catalysis is rarely needed and can degrade the scaffold.

Gatekeeper & Solvent Front (C6 & C2 Positions)

- **C6 (Gatekeeper):** Use Palladium-catalyzed cross-coupling (Suzuki, Stille) to introduce bulky aryl/heteroaryl groups that access the hydrophobic back-pocket.
- **C2 (Solvent Front):** Hydrolysis of the ester to the carboxylic acid, followed by amide coupling, allows the introduction of solubilizing tails (e.g., morpholine, piperidine) that protrude into the solvent channel.



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Figure 2. Sequential functionalization workflow for library generation.

Case Study: RET Kinase Inhibition

Recent developments (e.g., by Array BioPharma/Pfizer) have highlighted the pyrazolo[1,5-a]pyrazine scaffold as a potent RET (Rearranged during Transfection) inhibitor.[5]

- Mechanism: The scaffold binds in the ATP pocket. The C4-substituent (often a pyrazole or pyridine) forms hydrogen bonds with the hinge residues (Glu735, Ala737).
- Key Structural Feature: Substitution at C6 is often used to induce a "kink" in the molecule, allowing it to navigate the gatekeeper residue (Val804) and avoid steric clashes in resistance mutants (e.g., V804M).

References

- Synthesis of Pyrazolo[1,5-a]pyrazine Core: Bioorg. Med. Chem. Lett. 2011, 21, 3909-3913. [Link](#)
- JAK Kinase Inhibitors Patent: CN113150012A, "Pyrazolo[1,5-a]pyrazine derivative and preparation method," 2021. [Link](#)
- RET Kinase Inhibitors: Array BioPharma Inc., "Substituted pyrazolo[1,5-a]pyrazine compounds as RET kinase inhibitors," European Patent Application EP3155131, 2019. [Link](#)
- [3+2] Cycloaddition Methodology: Tetrahedron 1984, 40, 1683–1690.[3] (Foundational chemistry for N-aminopyridinium/pyrazinium salts).
- General Kinase Scaffold Review: Molecules 2021, 26, 2708. [Link](#) (Contextualizes the pyrazolo-fused systems).

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